

Technical Monograph: Indolin-5-ol Hydrobromide in Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Indolin-5-ol hydrobromide*

CAS No.: *1221257-43-7*

Cat. No.: *B2756181*

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Executive Summary

Indolin-5-ol hydrobromide (CAS: 1221257-43-7) is a bicyclic, nitrogen-containing heterocycle serving as a critical scaffold in the synthesis of bioactive small molecules.^{[1][2][3][4]} Structurally distinct from its oxidized counterpart (5-hydroxyindole), the indoline core features a saturated C2-C3 bond, conferring distinct conformational flexibility and basicity. This compound acts as a "privileged structure" in drug discovery, particularly in the development of kinase inhibitors (e.g., EZH2 targeting), receptor ligands, and neuroactive agents. This guide details its physicochemical identity, validated synthetic pathways, and application in high-value medicinal chemistry workflows.

Part 1: Chemical Identity & Structural Analysis

Nomenclature and Classification

- IUPAC Name: 2,3-dihydro-1H-indol-5-ol hydrobromide^[3]
- Common Names: 5-Hydroxyindoline HBr; 5-Indolinol hydrobromide

- Chemical Family: Indolines (2,3-dihydroindoles); Phenols[5]

Physicochemical Data Profile

The hydrobromide salt form is preferred in pharmaceutical applications due to enhanced crystallinity and water solubility compared to the free base.

Property	Value	Notes
CAS Number	1221257-43-7	Specific to the HBr salt form
Molecular Formula	C ₈ H ₁₀ BrNO	(C ₈ H ₉ NO · HBr)
Molecular Weight	216.08 g/mol	Free base: ~135.16 g/mol
Appearance	Off-white to beige crystalline solid	Sensitive to oxidation (darkens on air exposure)
Solubility	Soluble in Water, DMSO, Methanol	HBr salt confers hydrophilicity
pKa (Predicted)	~9.5 (Phenol), ~5.0 (Amine)	The N1 nitrogen is less basic than aliphatic amines due to conjugation

Structural Visualization

The following diagram illustrates the connectivity of the indoline core, highlighting the saturation at positions 2 and 3 that distinguishes it from indole.

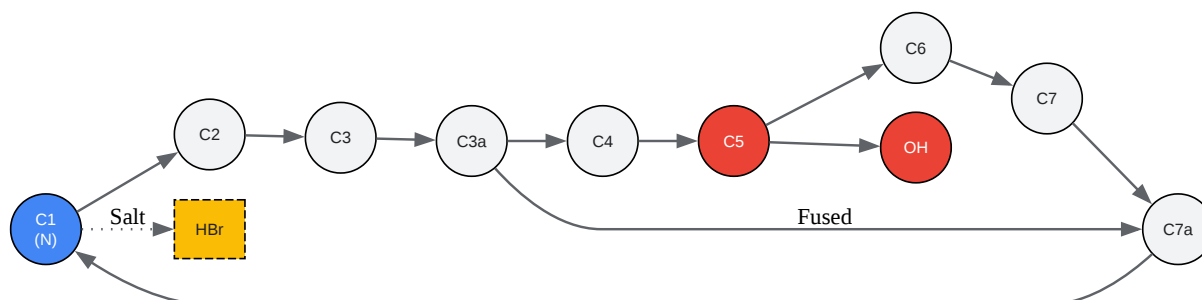


Figure 1: Connectivity of Indolin-5-ol Hydrobromide. Note the saturated C2-C3 bond.

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Part 2: Validated Synthetic Pathways

The synthesis of Indolin-5-ol HBr is most reliably achieved through the demethylation of 5-methoxyindoline. This route is preferred over the reduction of 5-hydroxyindole because the ether cleavage conditions (concentrated HBr) simultaneously generate the desired salt form in high purity.

Reaction Mechanism

The reaction proceeds via an acid-catalyzed ether cleavage. The protonated methoxy group undergoes nucleophilic attack by the bromide ion, releasing methyl bromide and generating the phenol.

Synthesis Protocol (Laboratory Scale)

- Precursor: 5-Methoxyindoline (CAS: 20833-37-8).
- Reagent: Hydrobromic acid (48% aqueous solution).

Step-by-Step Methodology:

- Setup: Equip a round-bottom flask with a magnetic stir bar and a reflux condenser. Flush with nitrogen to prevent oxidation of the electron-rich aromatic ring.

- Addition: Charge the flask with 5-methoxyindoline (1.0 equiv). Slowly add 48% aqueous HBr (10-15 equiv). The excess acid serves as both solvent and reagent.
- Reflux: Heat the mixture to reflux (~126°C) for 4–6 hours. Monitor progress by TLC (or LC-MS) until the starting material is fully consumed.
- Isolation:
 - Cool the reaction mixture to room temperature.
 - Concentrate under reduced pressure to remove excess HBr and water.
 - Crystallization: Triturate the residue with cold acetone or diethyl ether. The **Indolin-5-ol hydrobromide** will precipitate as a solid.
- Purification: Filter the solid and wash with cold ether. Recrystallize from ethanol/ether if higher purity is required.

Synthetic Workflow Diagram

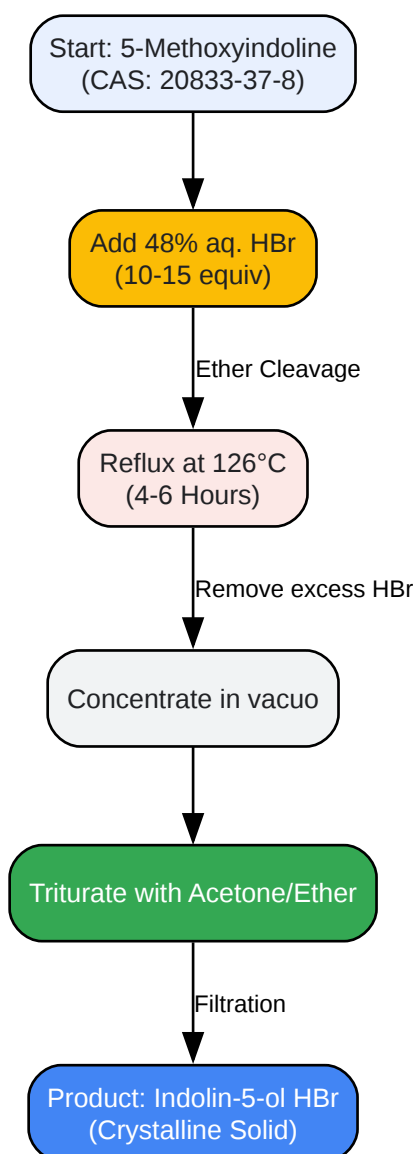


Figure 2: Synthesis of Indolin-5-ol HBr via Demethylation

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Part 3: Applications in Drug Discovery

Privileged Scaffold in Kinase Inhibition

The 5-hydroxyindoline motif is a bioisostere for other bicyclic systems found in kinase inhibitors.

- **EZH2 Inhibitors:** Research indicates that 5-hydroxyindole/indoline derivatives can serve as scaffolds for Enhancer of Zeste Homolog 2 (EZH2) inhibitors, used in cancer therapy.[6] The

5-hydroxyl group provides a handle for ether or ester linkages to extend the pharmacophore.

- **Binding Mode:** The secondary amine (N1) acts as a hydrogen bond donor/acceptor, while the C5-hydroxyl group can engage in H-bonding with residues in the ATP-binding pocket of kinases.

Neurotransmitter Analogs

Structurally related to serotonin (5-hydroxytryptamine), indolin-5-ol retains the 5-hydroxy substitution but lacks the ethylamine side chain and the aromaticity of the pyrrole ring.

- **Receptor Ligands:** Used as a core to synthesize rigidified analogs of serotonin or melatonin.
- **Metabolic Stability:** The indoline ring is generally more resistant to oxidative metabolism than the indole ring, potentially improving the half-life of derived drugs.

Chemical Derivatization Points

For medicinal chemists, this molecule offers two distinct vectors for diversification:

- **N1-Alkylation/Acylation:** The secondary amine is highly nucleophilic. It readily reacts with acid chlorides, isocyanates, or alkyl halides to form amides, ureas, or tertiary amines.
- **O-Alkylation:** The phenolic hydroxyl can be selectively alkylated to introduce solubility-enhancing groups or lipophilic tails.

Part 4: Analytical Characterization & Handling

Expected Analytical Signals

To validate the integrity of Indolin-5-ol HBr, researchers should look for the following spectral characteristics:

- **¹H NMR (DMSO-d₆):**
 - **Indoline Ring Protons:** Two triplets at ~3.0 ppm (C3-H) and ~3.5 ppm (C2-H), integrating to 2 protons each. This confirms the indoline (saturated) structure vs. indole (aromatic signals).

- Aromatic Protons: A set of signals in the 6.5–7.0 ppm range (C4, C6, C7).
- Exchangeable Protons: Broad singlets for -OH and -NH₂⁺ (ammonium).
- Mass Spectrometry (ESI⁺):
 - m/z: 136.07 [M+H]⁺ (corresponding to the free base cation).
 - Note: The bromide ion (79Br/81Br) will not appear in the positive mode parent peak but may be seen in negative mode.

Stability and Storage

- Oxidation Sensitivity: Like many electron-rich phenols, Indolin-5-ol is prone to oxidation, turning pink or brown upon exposure to air.
- Hygroscopicity: The HBr salt is hygroscopic.
- Protocol: Store at -20°C under an inert atmosphere (Argon or Nitrogen). Desiccate before weighing.

References

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- To cite this document: BenchChem. [Technical Monograph: Indolin-5-ol Hydrobromide in Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2756181/docs#technical-monograph-indolin-5-ol-hydrobromide-in-medicinal-chemistry\]](https://www.benchchem.com/product/b2756181/docs#technical-monograph-indolin-5-ol-hydrobromide-in-medicinal-chemistry)

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